

# physical and chemical properties of 3-Acetyl-2-oxazolidinone

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## Compound of Interest

Compound Name: 3-Acetyl-2-oxazolidinone

Cat. No.: B031601

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## An In-depth Technical Guide to 3-Acetyl-2-oxazolidinone

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Acetyl-2-oxazolidinone** is a heterocyclic compound featuring an oxazolidinone ring with an acetyl group attached to the nitrogen atom.<sup>[1]</sup> This small molecule is a crucial building block in organic synthesis and plays a significant role in pharmaceutical development.<sup>[1]</sup> Its value lies in its function as a versatile chiral auxiliary, enabling precise stereochemical control in a variety of asymmetric reactions. This guide provides a comprehensive overview of the physical and chemical properties of **3-Acetyl-2-oxazolidinone**, detailed experimental protocols, and visualizations of its synthetic applications.

## Core Physical and Chemical Properties

The physical and chemical characteristics of **3-Acetyl-2-oxazolidinone** are fundamental to its handling, storage, and application in synthetic chemistry.

Table 1: Compound Identification

Parameter	Value
IUPAC Name	3-acetyl-1,3-oxazolidin-2-one
CAS Registry Number	1432-43-5[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>3</sub> [1][2][3]
Molecular Weight	129.11 g/mol [1][2]
Canonical SMILES	CC(=O)N1CCOC1=O[1][2]
InChI Key	COCHMAAUXSQMED-UHFFFAOYSA-N[2]
MDL Number	MFCD00068820[1][2]

Table 2: Physical Properties

Property	Value
Physical State	Solid[1]
Melting Point	69-71 °C[1][2]
Boiling Point	110-114 °C at 2 mmHg[1][2]
Density	1.3816 g/cm <sup>3</sup> (estimated)[1]
Refractive Index	1.4220 (estimated)[1]
Solubility	Soluble in common organic solvents[1]
Vapor Pressure	0.00344 mmHg at 25°C[3]
Enthalpy of Vaporization	52.09 kJ/mol[3]

Table 3: Computational Data

Parameter	Value
XLogP3-AA	-0.3[3]
Topological Polar Surface Area	46.6 Å²[3]
Hydrogen Bond Acceptor Count	3[3]
Hydrogen Bond Donor Count	0[3]
Freely Rotating Bonds	0[3]

## Experimental Protocols

### Synthesis of 3-Acetyl-2-oxazolidinone

A common method for the preparation of **3-Acetyl-2-oxazolidinone** is the N-acylation of 2-oxazolidinone.[4]

Materials:

- 2-Oxazolidinone
- Acetic anhydride[5]
- Sodium acetate (catalytic amount)[5]
- Toluene
- Diethyl ether

Procedure:

- 2-oxazolidinone is reacted with acetic anhydride in the presence of a catalytic amount of sodium acetate.[5]
- The reaction mixture is then worked up.
- Crystals of **3-Acetyl-2-oxazolidinone** can be obtained by adding diethyl ether to the toluene product extract, followed by cooling.[5]

A milder alternative for the acylation step involves the use of 4-dimethylaminopyridine (DMAP) as an acyl transfer catalyst, which allows the reaction to proceed at room temperature without the need for a strong base.<sup>[4]</sup>

## Use as a Chiral Auxiliary in Asymmetric Aldol Reactions

**3-Acetyl-2-oxazolidinone** is a foundational chiral auxiliary used to achieve high diastereoselectivity in reactions like the Evans aldol reaction.<sup>[4]</sup> The process involves the formation of a (Z)-enolate that reacts with an electrophile.<sup>[4]</sup>

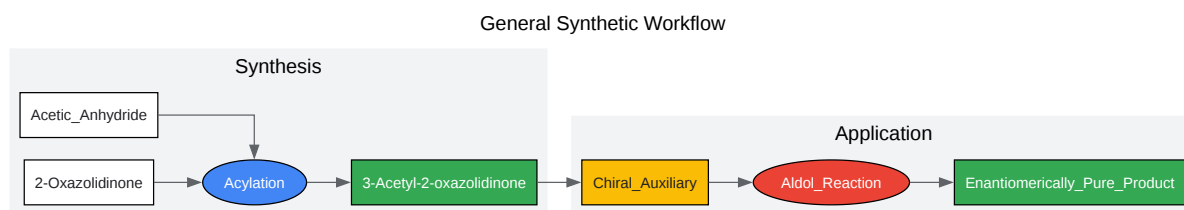
General Protocol Outline:

- **Enolate Formation:** The N-acyl group of a derivative of **3-acetyl-2-oxazolidinone** is deprotonated with a suitable base (e.g., lithium diisopropylamide - LDA) to form a (Z)-enolate.
- **Aldol Addition:** The enolate is then reacted with an aldehyde at low temperature (e.g., -78 °C). The chiral auxiliary directs the approach of the aldehyde from the less sterically hindered face, leading to a diastereoselective aldol addition.
- **Work-up and Purification:** The reaction is quenched, and the product is purified using standard techniques such as column chromatography.
- **Auxiliary Cleavage:** The chiral auxiliary is subsequently cleaved from the aldol product to yield the enantiomerically enriched  $\beta$ -hydroxy ketone or other desired derivatives.

## Visualizations

### Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and application of **3-Acetyl-2-oxazolidinone**.



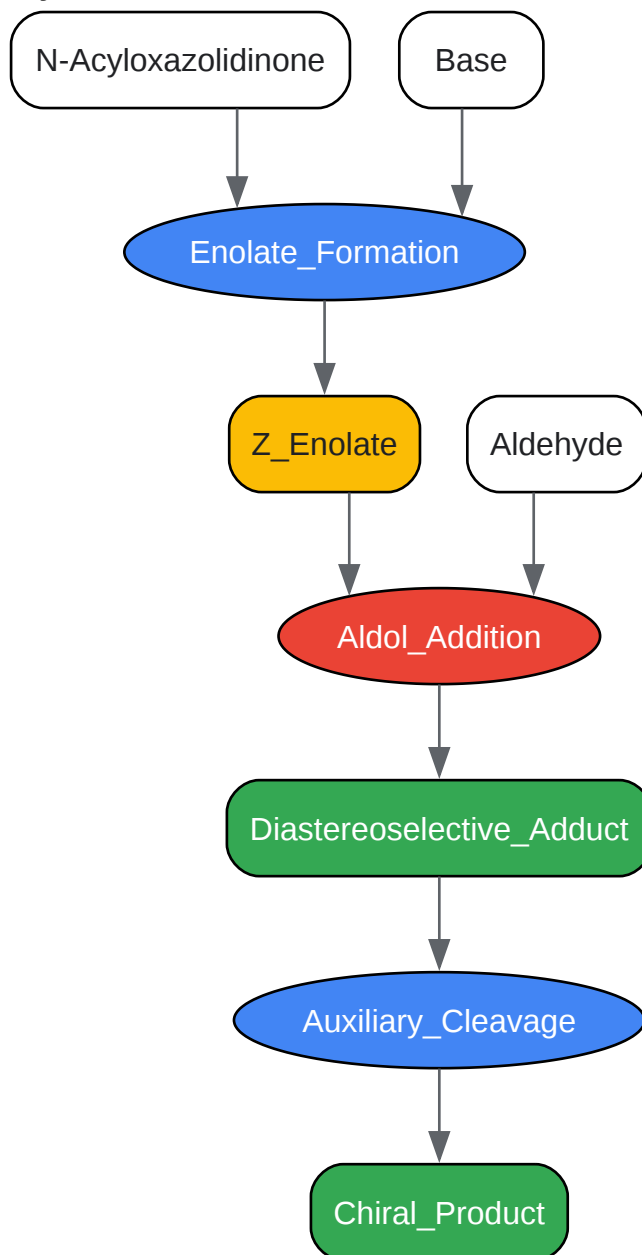
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Caption: General workflow for the synthesis and application of **3-Acetyl-2-oxazolidinone**.

## Asymmetric Aldol Reaction Pathway

This diagram illustrates the key steps in an asymmetric aldol reaction using an N-acyloxazolidinone chiral auxiliary.

## Asymmetric Aldol Reaction Pathway

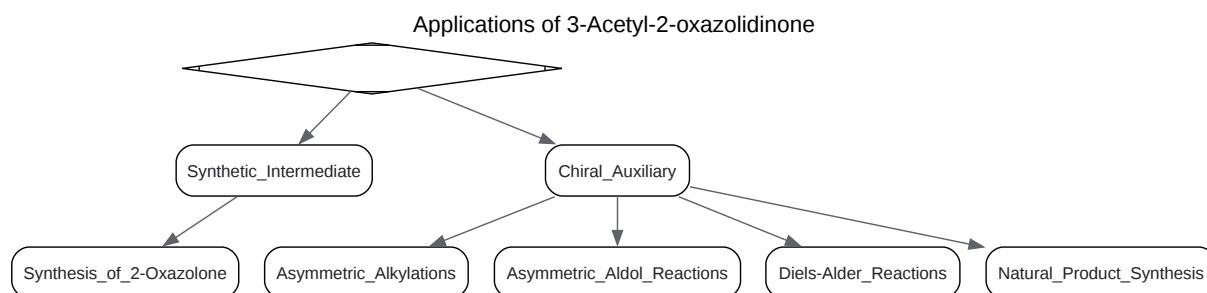


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Caption: Key steps in an asymmetric aldol reaction using an N-acyloxazolidinone.

## Applications Overview

The following diagram provides a logical overview of the primary applications of **3-Acetyl-2-oxazolidinone** in organic synthesis.



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Caption: Overview of the main applications of **3-Acetyl-2-oxazolidinone**.

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## References

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